Technical Guide: Stability Profile & Handling of Stannane, trimethyl(3-methylphenyl)-

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Compound of Interest

Compound Name:	*Stannane, trimethyl(3-methylphenyl)-*
CAS No.:	*937-01-9*
Cat. No.:	*B8570748*

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Executive Summary

Stannane, trimethyl(3-methylphenyl)- (CAS: 937-01-9), also known as trimethyl(m-tolyl)stannane, represents a critical organometallic reagent primarily utilized in palladium-catalyzed cross-coupling reactions (Stille coupling) and as a precursor for radiohalogenation in nuclear medicine.

While tetraorganotins are generally characterized by high kinetic stability relative to other organometallics (e.g., organolithiums), this specific congener exhibits distinct vulnerabilities. The presence of the electron-donating methyl group on the aromatic ring increases the lability of the C-Sn bond toward electrophilic cleavage (protodeostannylation) compared to the unsubstituted phenyl analog.

Core Stability Verdict:

- Ambient Air: Metastable (Slow oxidation over weeks).
- Moisture: Hydrolytically stable at neutral pH.

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- Acid/Silica:Highly Unstable. Rapid protodeostannylation occurs on untreated silica gel.
- Light: Photosensitive (UV-induced homolysis).
- Toxicity:Extreme. Trimethyltin byproducts are potent neurotoxins.

Chemical Identity & Structural Analysis[1][2]

Understanding the stability of trimethyl(3-methylphenyl)stannane requires analyzing the electronic environment of the C-Sn bond.

Property	Specification
IUPAC Name	Trimethyl(3-methylphenyl)stannane
Common Name	Trimethyl(m-tolyl)tin
Formula	
Molecular Weight	254.94 g/mol
Physical State	Colorless Oil (Ambient)
Boiling Point	~230°C (Estimated via homolog comparison)
Bond Energy (C-Sn)	~200-240 kJ/mol (Weaker than C-C)

Electronic Effects on Stability

The meta-methyl substituent exerts a positive inductive effect (+I) on the aromatic ring. This increases the electron density of the

-system relative to a simple phenyl ring.

- Consequence: The carbon-tin bond becomes more susceptible to electrophilic aromatic substitution (SEAr).
- Mechanism: Protons (

) or other electrophiles attack the ipso carbon more readily than in electron-deficient systems, leading to the cleavage of the trimethyltin moiety.

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Degradation Pathways & Stability Mechanics

The stability of this compound is governed by three primary vectors: Protolysis, Oxidation, and Photolysis.

Protodeostannylation (The Primary Risk)

This is the most critical instability factor during handling and purification.

- Trigger: Exposure to Brønsted acids, including the acidic silanol groups (

) found on standard silica gel.

- Mechanism: The reaction proceeds via an

  (Substitution Electrophilic Bimolecular) mechanism. The proton attacks the aromatic ring at the position attached to the tin, forming a Wheland intermediate, followed by the loss of the trimethyltin cation (

).

- Operational Impact: Purification on unbuffered silica gel can lead to 10–50% product loss within minutes, yielding toluene and toxic trimethyltin salts.

Oxidative Instability

- Trigger: Atmospheric oxygen (

).

- Rate: Slow. Unlike organoboranes, tetraorganotins do not pyrophorically react with air. However, prolonged exposure (weeks) leads to the insertion of oxygen into the C-Sn bond or radical-mediated cleavage, generating stannoxanes.

Photolytic Cleavage

- Trigger: UV radiation (

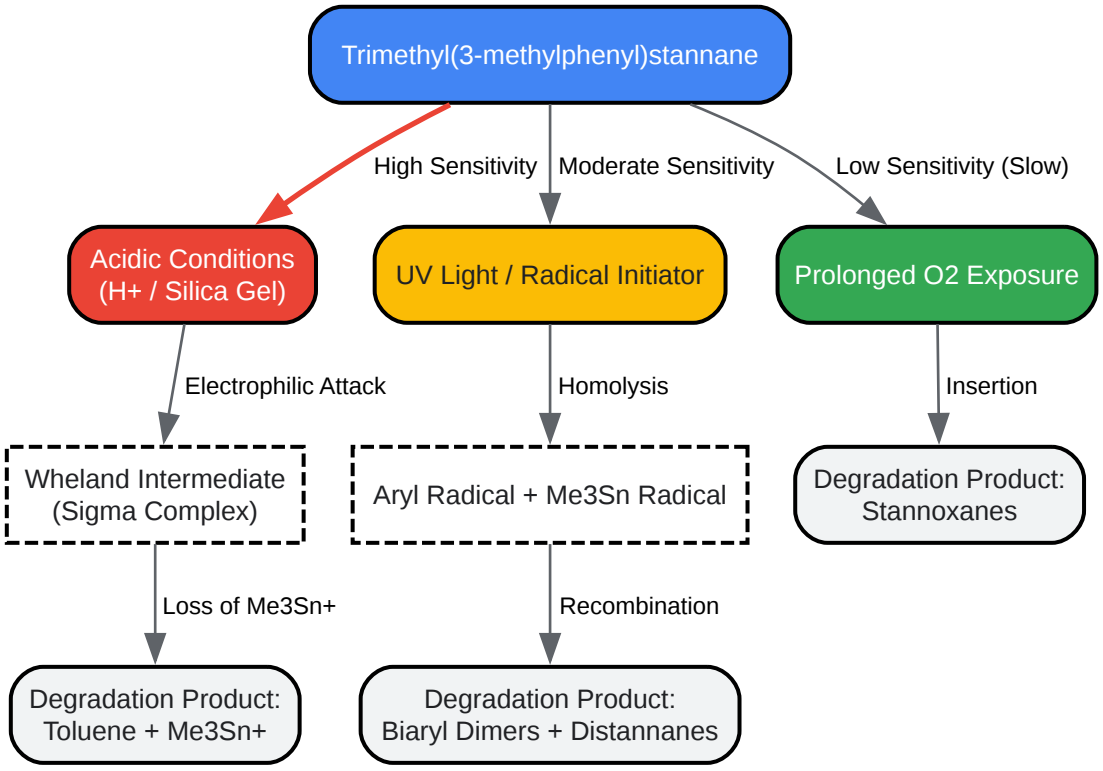
  nm).

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- Mechanism: Homolytic cleavage of the weak C-Sn bond generates aryl and trimethyltin radicals.
- Result: Dimerization products (biaryls) and hexamethyldistannane contamination.

Visualization: Degradation Pathways

The following diagram illustrates the mechanistic divergence based on environmental stress.



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Figure 1: Mechanistic pathways for the degradation of trimethyl(3-methylphenyl)stannane under environmental stress.

Handling & Storage Protocols

To ensure scientific integrity and safety, the following protocols must be strictly enforced.

Storage Conditions

- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen).[1][2]

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- Temperature: 2–8°C (Refrigerator). While stable at room temperature for short durations, cold storage retards slow oxidative processes.[1]
- Container: Amber glass vials with Teflon-lined caps (to prevent photolysis and leaching).
- Stabilizers: Generally not required if stored under inert gas.

Purification SOP (The "Basified Silica" Rule)

Never purify this compound on standard acidic silica gel.

- Preparation: Slurry silica gel in a solvent containing 1–2% Triethylamine (

).
- Rationale: The amine neutralizes the acidic silanol sites (

  ), preventing protodeostannylation.
- Elution: Run the column using the basified solvent system.

Toxicity & Safety (Critical)

Trimethyltin compounds are significantly more neurotoxic than their tributyltin counterparts due to higher water solubility and bioavailability.

- Hazard:Trimethyltin Syndrome. Symptoms include memory loss, aggression, and seizures, often with a delayed onset.
- PPE: Double nitrile gloves, lab coat, and mandatory fume hood usage.
- Waste: All solid and liquid waste must be segregated into specific "Organotin Waste" streams. Do not mix with general organic waste.

Experimental Validation: Quality Control Workflow

Trustworthiness in data requires rigorous QC.[3] The following workflow ensures the compound's integrity before use in high-value applications (e.g., radiolabeling).

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Analytical Methods

- 1H NMR (

  ):

  - Look for the Sn-CH3 singlet around 0.2–0.3 ppm.
  - Satellites: Observe

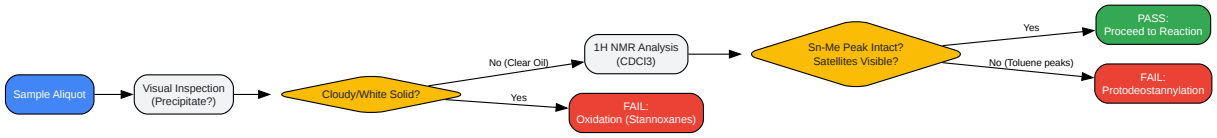
    and

    satellites (coupling constants

). Loss of satellites indicates demetallation.

- HPLC:
  - Column: C18 Reverse Phase.
  - Mobile Phase: Acetonitrile/Water (buffered to pH 7). Avoid acidic modifiers like TFA.

Visualization: QC Decision Tree



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Figure 2: Quality Control Decision Tree for validating stannane integrity prior to synthesis.

References

- National Institute of Standards and Technology (NIST).Stannane, trimethylphenyl- (Analogous Data).[3] NIST Chemistry WebBook, SRD 69.[3] [Link]

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- Ereztech.Trimethyltin Hydroxide Safety Data Sheet (Demonstrating Trimethyltin Toxicity). [Link]
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